Technical Guide: Solubility Profile & Characterization of -butylpyridine-2,4-diamine

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Compound of Interest

Compound Name:	*N2-butylpyridine-2,4-diamine*
CAS No.:	*1247512-61-3*
Cat. No.:	*B577743*

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Executive Summary

-butylpyridine-2,4-diamine (CAS: 1247512-61-3 / Analogous structures) is a functionalized pyridine derivative characterized by a primary amine at the C4 position and a secondary butylamine at the C2 position. This amphiphilic structure—combining a lipophilic butyl chain with a polar, hydrogen-bonding diaminopyridine core—creates a distinct solubility window critical for process optimization in drug discovery (kinase inhibitor synthesis) and oxidative hair dye formulation.

This guide provides a theoretical solubility profile derived from Structure-Property Relationships (SPR), followed by a standardized experimental protocol for empirical verification.

Physicochemical Identity

Understanding the molecular architecture is the prerequisite for predicting solvent interactions.

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Property	Specification
IUPAC Name	-butylpyridine-2,4-diamine
Molecular Formula	
Molecular Weight	165.24 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
pKa (Predicted)	~6.8 (Pyridine N), ~9.1 (Primary amine)
LogP (Predicted)	1.2 – 1.5 (Moderately Lipophilic)
H-Bond Donors	3 (,)
H-Bond Acceptors	3 (Pyridine ring N, Amine Ns)

Solubility Profile (Theoretical & Empirical)

The solubility of

-butylpyridine-2,4-diamine is governed by the competition between the hydrophobic butyl chain and the hydrophilic aminopyridine core.

Predicted Solvent Compatibility Table

Data based on group contribution methods and analogous aminopyridine behavior.

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Solvent Class	Representative Solvents	Predicted Solubility	Mechanistic Rationale
Polar Protic	Methanol, Ethanol, Isopropanol	High (>50 mg/mL)	Strong H-bonding match. The butyl chain is short enough to be accommodated by the alcohol's alkyl tail.
Polar Aprotic	DMSO, DMF, DMAc	Very High (>100 mg/mL)	Dipole-dipole interactions destabilize the crystal lattice efficiently. Ideal for stock solutions.
Chlorinated	Dichloromethane (DCM), Chloroform	Good (20-50 mg/mL)	Excellent solvation of the aromatic core; moderate interaction with amines.
Esters/Ethers	Ethyl Acetate, THF	Moderate (5-20 mg/mL)	Good H-bond acceptance from solvent, but less effective at solvating the polar amine protons than alcohols.
Non-Polar	Hexane, Heptane, Toluene	Low (<1 mg/mL)	The polar diaminopyridine core dominates, preventing dissolution in strictly non-polar media despite the butyl chain.
Aqueous	Water (Neutral pH)	Low to Moderate	The butyl group disrupts water structuring.

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Aqueous (Acidic)	0.1M HCl, Phosphate Buffer (pH 2)	High	Protonation of the pyridine nitrogen and primary amine forms a highly soluble cation.

Hansen Solubility Parameters (HSP)

To scientifically select alternative solvents, we map the compound's interaction energy using Hansen parameters (

dispersion,

polarity,

hydrogen bonding).

- (Dispersion): ~18.0 MPa

  (Aromatic ring + butyl chain)
- (Polarity): ~8.5 MPa

  (Pyridine dipole)
- (H-Bonding): ~14.0 MPa

  (Primary/Secondary amines)

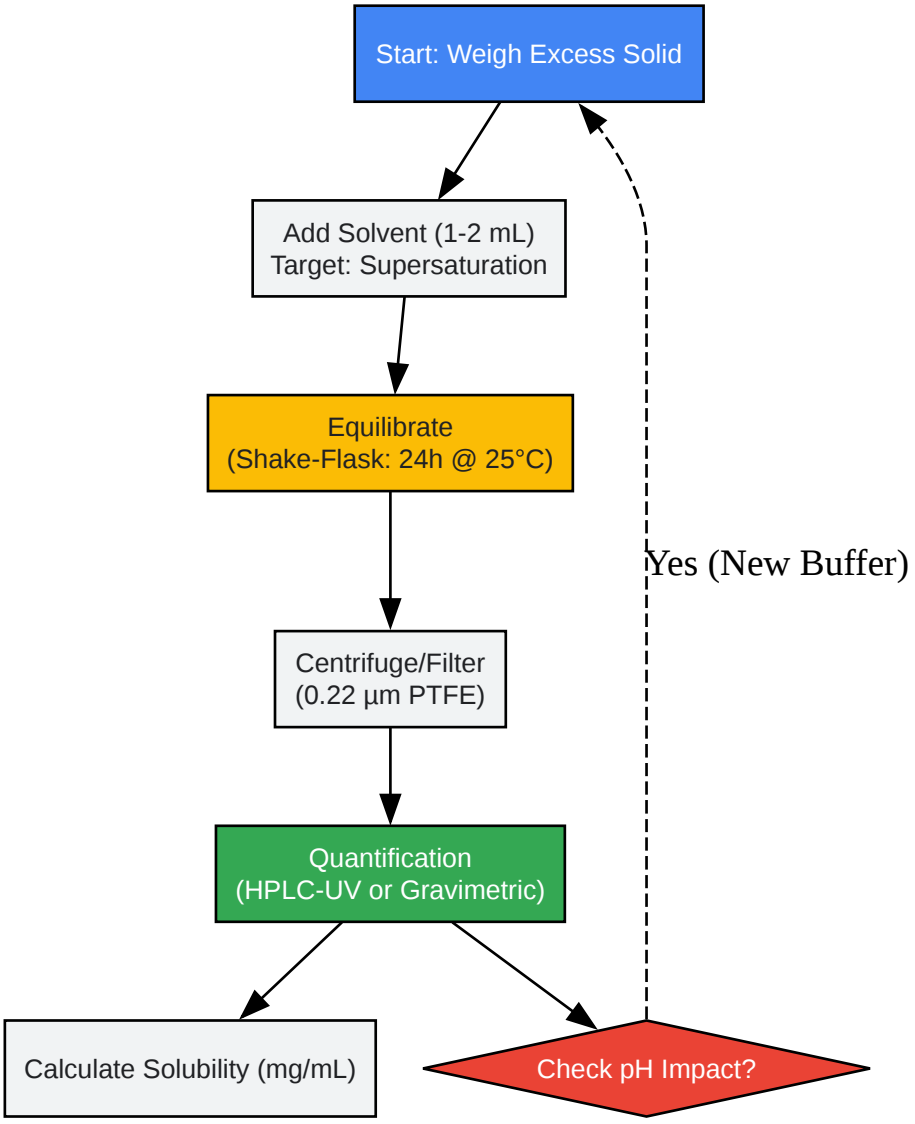
Interpretation: The compound sits in the center of the "Polar Organic" sphere. It requires solvents with moderate polarity and significant H-bonding capability.

Experimental Protocol: Solubility Determination

To generate regulatory-grade data, follow this Thermodynamic Equilibrium Protocol. This method avoids the kinetic traps of simple visual estimation.

Workflow Visualization

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Figure 1: Standardized workflow for thermodynamic solubility determination.

Step-by-Step Methodology

- Preparation:
  - Weigh approx. 20 mg of

    -butylpyridine-2,4-diamine into a 4 mL clear glass vial.
  - Add 1.0 mL of the target solvent.

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- Check: If the solid dissolves instantly, add more solid until a visible suspension remains (supersaturation is mandatory).

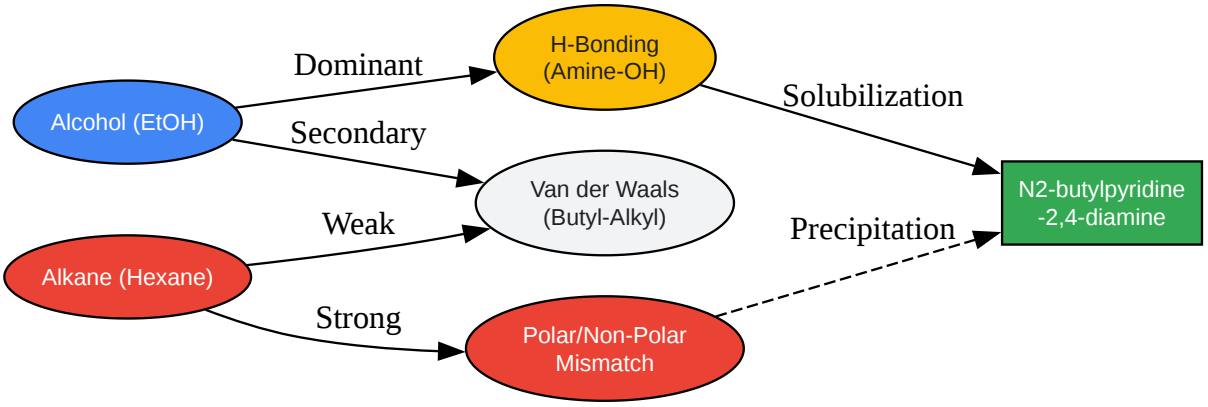
- Equilibration:
  - Seal vial with a PTFE-lined cap to prevent evaporation.
  - Agitate at 25°C ± 0.5°C for 24 hours using an orbital shaker (200 rpm).
  - Note: For viscous solvents (e.g., PEG-400), extend time to 48 hours.
- Phase Separation:
  - Centrifuge the sample at 10,000 rpm for 10 minutes.
  - Carefully aspirate the supernatant. Filter through a 0.22 µm PTFE syringe filter (Nylon filters may bind the amine).
- Quantification (HPLC Method - Recommended):
  - Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 µm).
  - Mobile Phase: A: 0.1% Formic Acid in Water; B: Acetonitrile. Gradient 5% B to 95% B.
  - Detection: UV at 254 nm (Pyridine

    transition).
  - Calculation: Compare peak area against a 5-point calibration curve of the standard dissolved in DMSO.

Dissolution Mechanism & Formulation Logic

Understanding how the molecule dissolves aids in formulation strategy.

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Figure 2: Mechanistic interaction map showing why alcohols are superior solvents compared to alkanes.

Critical Formulation Insights

- pH Sensitivity: As a pyridine base, solubility in aqueous media is pH-dependent. To maintain solubility in aqueous formulations, ensure pH < 5.0 (protonated state). At pH > 8.0, the free base may precipitate.
- Co-solvency: For aqueous formulations where low pH is not viable, use a co-solvent system of Water + Ethanol (20%) + PEG-400 (10%). This exploits the "log-linear solubility" principle.

References

- General Solubility Protocols
  - Vogel's Textbook of Practical Organic Chemistry, 5th Ed. Longman Scientific & Technical. (Standard reference for shake-flask methodology).
  - Bergström, C. A., et al. (2002).[1] "Experimental and computational screening models for prediction of aqueous drug solubility." Pharmaceutical Research. Link
- Aminopyridine Properties

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- PubChem Compound Summary for 2,4-Diaminopyridine. National Center for Biotechnology Information. Link
- (Inferred data for N-butyl derivative based on 2,4-diaminopyridine core properties).[2]

- Hansen Solubility Parameters
  - Hansen, C. M. (2007). Hansen Solubility Parameters: A User's Handbook, 2nd Ed. CRC Press. Link

- Synthesis & Characterization Context
  - Patent US20110021523A1 (Kinase inhibitors using diaminopyridine intermediates). Link

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Sources

- 1. lup.lub.lu.se [lup.lub.lu.se]
- 2. N-Butyl-2,4-dinitroaniline | C10H13N3O4 | CID 260939 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Guide: Solubility Profile & Characterization of -butylpyridine-2,4-diamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b577743/docs#technical-guide-solubility-profile-characterization-of-butylpyridine-2-4-diamine]

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